

Metam-Sodium in Agricultural Research: Application Notes and Protocols

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Compound of Interest

Compound Name: Metam-sodium

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Metam-sodium is a broad-spectrum soil fumigant widely utilized in agricultural research to control a variety of soil-borne pests, including fungi, nematodes, insects, and weeds.^[1] Its efficacy is attributed to its decomposition in moist soil into the active ingredient methyl isothiocyanate (MITC), a volatile and potent biocide.^{[1][2]} This document provides detailed application notes and protocols for the use of **metam-sodium** in agricultural research trials, with a focus on safety, application methodologies, and efficacy assessment.

Safety and Handling Protocols

The safe handling of **metam-sodium** is paramount due to its toxicity.^{[3][4]} Adherence to strict safety protocols is crucial to minimize exposure risks.

Personal Protective Equipment (PPE): The following PPE is required when handling **metam-sodium** products:

Task	Required PPE
Mixing, Loading, and Application	- Long-sleeved shirt and long pants[5] - Chemical-resistant gloves (e.g., barrier laminate or Viton ≥14 mils)[5] - Chemical-resistant apron[5] - Protective eyewear (safety glasses with side shields or goggles)[2][5] - Chemical-resistant footwear[5] - NIOSH-approved respirator with appropriate cartridges for pesticides[5]
Early-Entry Activities	- Coveralls[5] - Chemical-resistant gloves[5] - Chemical-resistant footwear[5] - Protective eyewear[5]

General Handling Precautions:

- Work in a well-ventilated area, preferably under a chemical fume hood.[5][6]
- Avoid all personal contact, including inhalation of vapors or mists.[2]
- Do not eat, drink, or smoke in the handling area.[6][7]
- Use a closed system for transferring liquids whenever possible to minimize exposure.[5]
- Ensure an emergency eyewash station and safety shower are readily accessible.[5]
- Store **metam-sodium** in a cool, dry, and well-ventilated place, away from incompatible materials like acids and oxidizing agents.[6][8] Contact with acids liberates toxic gas.[2][6]

Mechanism of Action

Metam-sodium itself is not the primary biocidal agent. Its activity relies on its rapid conversion to methyl isothiocyanate (MITC) in the presence of soil moisture.[2][9]

Conversion to MITC: The chemical reaction for the conversion is as follows: $\text{CH}_3\text{NHCS}_2\text{Na}$ (**Metam-sodium**) + H_2O → CH_3NCS (MITC) + H_2S + NaOH [2]

This conversion is an abiotic decomposition process that is typically completed within an hour to a day after application, depending on soil conditions.[2][9]

Mode of Action of MITC: MITC is a highly reactive compound that acts as a general biocide. Its primary mode of action is the inactivation of essential enzymes in target organisms.[2] It specifically targets sulfhydryl groups (-SH) in amino acids like cysteine, which are crucial components of many proteins and enzymes.[2] By binding to these groups, MITC disrupts cellular respiration and other vital metabolic processes, ultimately leading to cell death.[2]



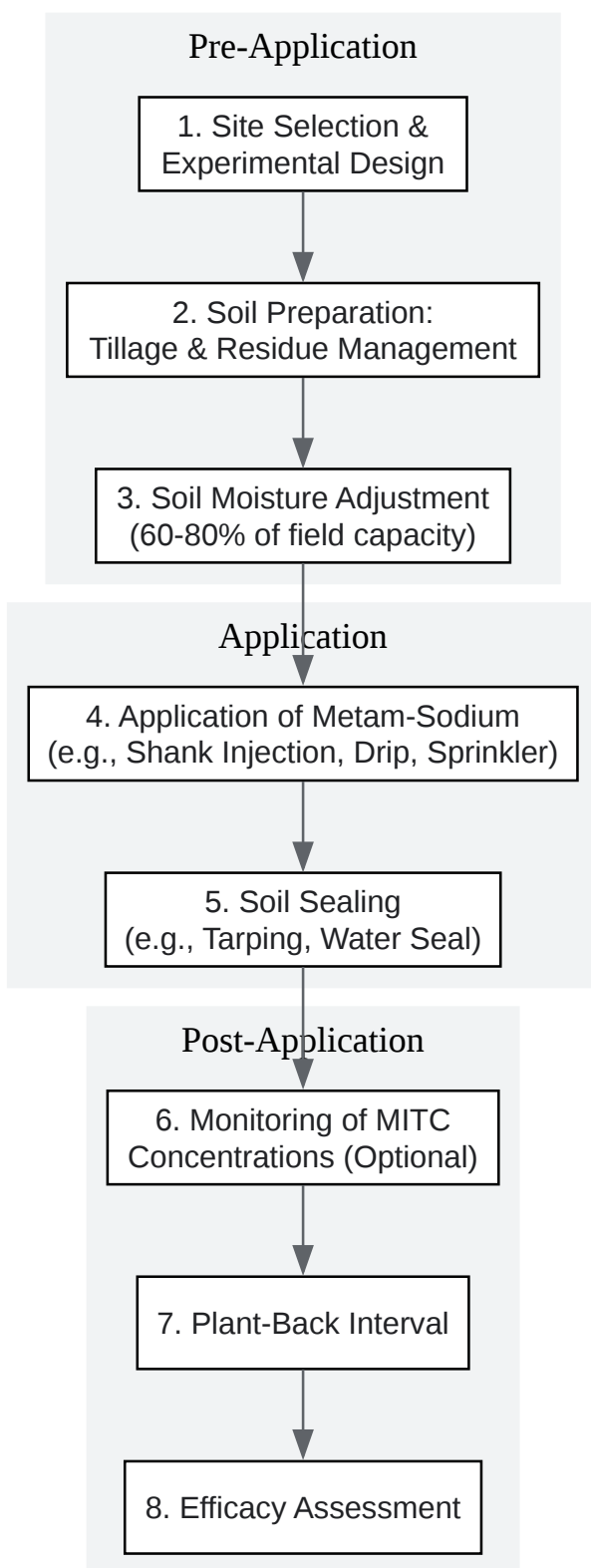
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Caption: Conversion of **Metam-Sodium** to MITC and its Mode of Action.

Experimental Protocols

1. Soil Fumigation Trial Workflow:

The following workflow outlines the key steps for conducting a soil fumigation trial with **metam-sodium**.



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Caption: General Workflow for a **Metam-Sodium** Soil Fumigation Trial.

2. Detailed Application Protocols:

Several methods can be used to apply **metam-sodium** in research trials, each with its own advantages and considerations.[\[10\]](#)

- Shank Injection:
 - Objective: To inject **metam-sodium** directly into the soil at a specific depth.
 - Equipment: Tractor-mounted shanks and a calibrated pump.
 - Procedure:
 - Calibrate the application equipment to deliver the desired rate of **metam-sodium**.
 - Adjust the shank depth to the target soil zone.
 - Inject the fumigant into the soil.
 - Immediately seal the soil surface by rolling or tarping to prevent premature volatilization of MITC.[\[10\]](#)
 - Considerations: This method is often less efficacious than water applications due to challenges in achieving uniform distribution.[\[11\]](#)
- Drip Fumigation (Chemigation):
 - Objective: To apply **metam-sodium** through a drip irrigation system.
 - Equipment: Drip irrigation system with appropriate safety check valves and a chemical injection pump.
 - Procedure:
 - Ensure the drip irrigation system is functioning correctly and providing uniform water distribution.
 - Inject the calculated amount of **metam-sodium** into the irrigation water.

- Continue to run water after the injection is complete to flush the lines and move the fumigant into the soil profile.
- Considerations: The downward movement of MITC can be facilitated by the amount of water delivered.[8]
- Sprinkler Application:
 - Objective: To apply **metam-sodium** over the soil surface with irrigation water.
 - Equipment: Sprinkler irrigation system and a chemical injection system.
 - Procedure:
 - Pre-irrigate the plot to achieve the desired soil moisture.
 - Inject **metam-sodium** into the sprinkler system.
 - Apply a "water seal" by continuing to irrigate with plain water after the application to move the fumigant into the soil and seal the surface.[9]
 - Considerations: This method can lead to significant volatilization losses if not properly sealed.[10]

Factors Influencing Efficacy:

The success of **metam-sodium** application is heavily influenced by several factors:

- Soil Moisture: Adequate soil moisture (60-80% of field capacity) is crucial for the conversion of **metam-sodium** to MITC and for pest respiration, making them more susceptible.[2][12][13]
- Soil Temperature: Higher soil temperatures can increase the rate of MITC formation and volatilization.[13][14] The maximum recommended soil temperature is 90°F at a 3-inch depth.[13]
- Soil Type: Soil texture affects the movement and retention of MITC.[9]

- Soil Preparation: Proper tillage and management of crop residue are important to ensure good soil structure and prevent "chimneys" that allow gas to escape.[\[13\]](#)
- Sealing: Effective sealing of the soil surface with tarps or a water seal is critical to retain MITC in the soil for a sufficient duration to be effective.[\[9\]](#)[\[10\]](#)

Data Presentation: Efficacy of Metam-Sodium

The following tables summarize quantitative data on the efficacy of **metam-sodium** against various soil-borne pests from different research studies.

Table 1: Efficacy of **Metam-Sodium** Against Fungal Pathogens

Target Pathogen	Application Rate	Efficacy (% mortality or reduction)	Soil Type/Conditions	References
Pythium spp.	300 L/ha	64% reduction (first application), 41% (second application)	Not specified	[1]
Fusarium oxysporum f. sp. radicis-lycopersici	60 µl/g of soil	95% mortality (single application), 72% (repeated applications)	Not specified	[1]
Fungal pathogens	75 cm ³ /m ²	90.6% reduction	Greenhouse soil	[1]
Fusarium oxysporum f. sp. radicis-lycopersici	701 or 935 liters/ha (chemigation)	Failed to reduce the disease	Commercial fields in southwest Florida	[8] [15]
Verticillium dahliae	Not specified	Significant reduction in disease	Potato fields	[11]

Table 2: Comparative Efficacy of **Metam-Sodium** and Other Fumigants

Fumigant	Target Organism	Application Rate	Efficacy (% reduction)	Soil Type/Conditions	Reference
Metam-sodium	Fungal pathogens	75 cm ³ /m ²	90.6%	Greenhouse soil	[1]
Methyl Bromide	Fungal pathogens	28 g/m ²	96.5%	Greenhouse soil	[1]
Metam-sodium combinations with 1,3-D and chloropicrin	Meloidogyne incognita, Pythium irregulare, Rhizoctonia solani, Cyperus esculentus	Not specified	As effective as methyl bromide	Tifton, GA, USA	[16]

Table 3: Effect of **Metam-Sodium** on Weed Control

Weed Species	Application Rate (gallons/acre)	Weed Population Reduction	Reference
Predominantly chickweed	25, 50, 100	Total number of weeds declined as the rate of application increased	[17]

Post-Application Procedures

1. **Plant-Back Interval:** A crucial waiting period, known as the plant-back interval, is required after **metam-sodium** application to allow for the dissipation of MITC, which is phytotoxic to crops.[\[16\]](#) This interval can range from one to four weeks depending on the application rate, soil conditions, and crop sensitivity.[\[16\]](#)

2. Bioassay for Phytotoxicity: To ensure the soil is safe for planting, a simple bioassay can be performed.

- Objective: To determine if phytotoxic residues of the fumigant remain in the soil.[1]
- Procedure:
 - Collect a soil sample from the treated plot.
 - Place the soil in a container and sow sensitive seeds, such as cress.[1]
 - Observe the germination and growth of the seeds.[1] Stunted growth or lack of germination indicates the presence of residual fumigant.

3. Efficacy Assessment: The effectiveness of the fumigation treatment should be assessed by comparing pest populations in treated and untreated control plots.

- Soil Sampling: Collect soil samples before and after treatment to quantify pathogen populations (e.g., colony-forming units for fungi) or nematode counts.[1]
- Weed Counts: Count the number and species of weeds in designated quadrats within each plot.
- Disease and Pest Incidence: Monitor the crop throughout the growing season for signs and symptoms of disease or pest damage.
- Crop Yield: Measure the final crop yield to determine the overall impact of the fumigation treatment.[15]

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